

# A Technical Guide to the Commercial Availability of 4-Methoxy-2-nitrobenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Methoxy-2-nitrobenzoic acid

Cat. No.: B188913

[Get Quote](#)

For researchers, scientists, and professionals in drug development, sourcing chemical reagents of specified purity and quantity is a critical preliminary step. This guide provides an in-depth overview of the commercial availability, physicochemical properties, and synthetic methodologies for **4-Methoxy-2-nitrobenzoic acid** (CAS No. 33844-21-2), a valuable building block in organic synthesis.

## Commercial Availability

**4-Methoxy-2-nitrobenzoic acid** is readily available from a variety of chemical suppliers, ranging from large multinational corporations to smaller, specialized companies. The compound is offered in various purities and quantities to suit diverse research and development needs. Below is a summary of representative suppliers and their offerings.

| Supplier                             | Purity         | Available Quantities    | Location |
|--------------------------------------|----------------|-------------------------|----------|
| Sigma-Aldrich                        | 97%            | Gram to bulk scales     | Global   |
| Chem-Impex                           | ≥ 98% (HPLC)   | 1g, 5g, 25g, 100g, 250g | USA      |
| Tokyo Chemical Industry (TCI)        | >98.0% (GC)(T) | Gram to bulk scales     | Global   |
| Helios biomedical Inc./chemicals     | Not specified  | Inquire for details     | China    |
| FINETECH INDUSTRY LIMITED            | Not specified  | Inquire for details     | China    |
| HENAN SUNLAKE ENTERPRISE CORPORATION | 98%            | 1kg to 100kg/month      | China    |
| LabSolutions                         | 97%            | Inquire for details     | USA      |

## Physicochemical and Safety Data

A comprehensive understanding of the physical and chemical properties of a compound, along with its safety profile, is paramount for its proper handling, storage, and use in experimental settings.

| Property           | Value   | Source   |
|--------------------|---|--|
| Molecular Formula  | C <sub>8</sub> H <sub>7</sub> NO <sub>5</sub>   | <a href="#">[1]</a> <a href="#">[2]</a>  |
| Molecular Weight   | 197.14 g/mol  | <a href="#">[2]</a> <a href="#">[3]</a>  |
| CAS Number         | 33844-21-2  | <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> |
| Appearance         | Off-white to brown solid; White to Light yellow to Light orange powder to crystal           | <a href="#">[1]</a> <a href="#">[5]</a>  |
| Melting Point      | 195-201 °C  | <a href="#">[1]</a> <a href="#">[3]</a>  |
| Boiling Point      | 372.9°C at 760 mmHg   | <a href="#">[3]</a>  |
| Density            | 1.4±0.1 g/cm <sup>3</sup>   | <a href="#">[3]</a>  |
| Purity             | Typically ≥ 97-98%  | <a href="#">[1]</a> <a href="#">[5]</a>  |
| Storage Conditions | Keep Cold; Store at 0-8 °C  | <a href="#">[1]</a> <a href="#">[3]</a>  |
| Signal Word        | Warning   |  |
| Hazard Statements  | H302 (Harmful if swallowed), H312 (Harmful in contact with skin), H332 (Harmful if inhaled) | <a href="#">[2]</a>  |

## Experimental Protocols

The following section details a common laboratory-scale synthesis for **4-Methoxy-2-nitrobenzoic acid**, providing a foundational methodology for researchers who may need to prepare this compound in-house.

### Synthesis of 4-Methoxy-2-nitrobenzoic acid from 4-methyl-3-nitroanisole[11]

This protocol describes the oxidation of 4-methyl-3-nitroanisole to yield **4-Methoxy-2-nitrobenzoic acid**.

Materials:

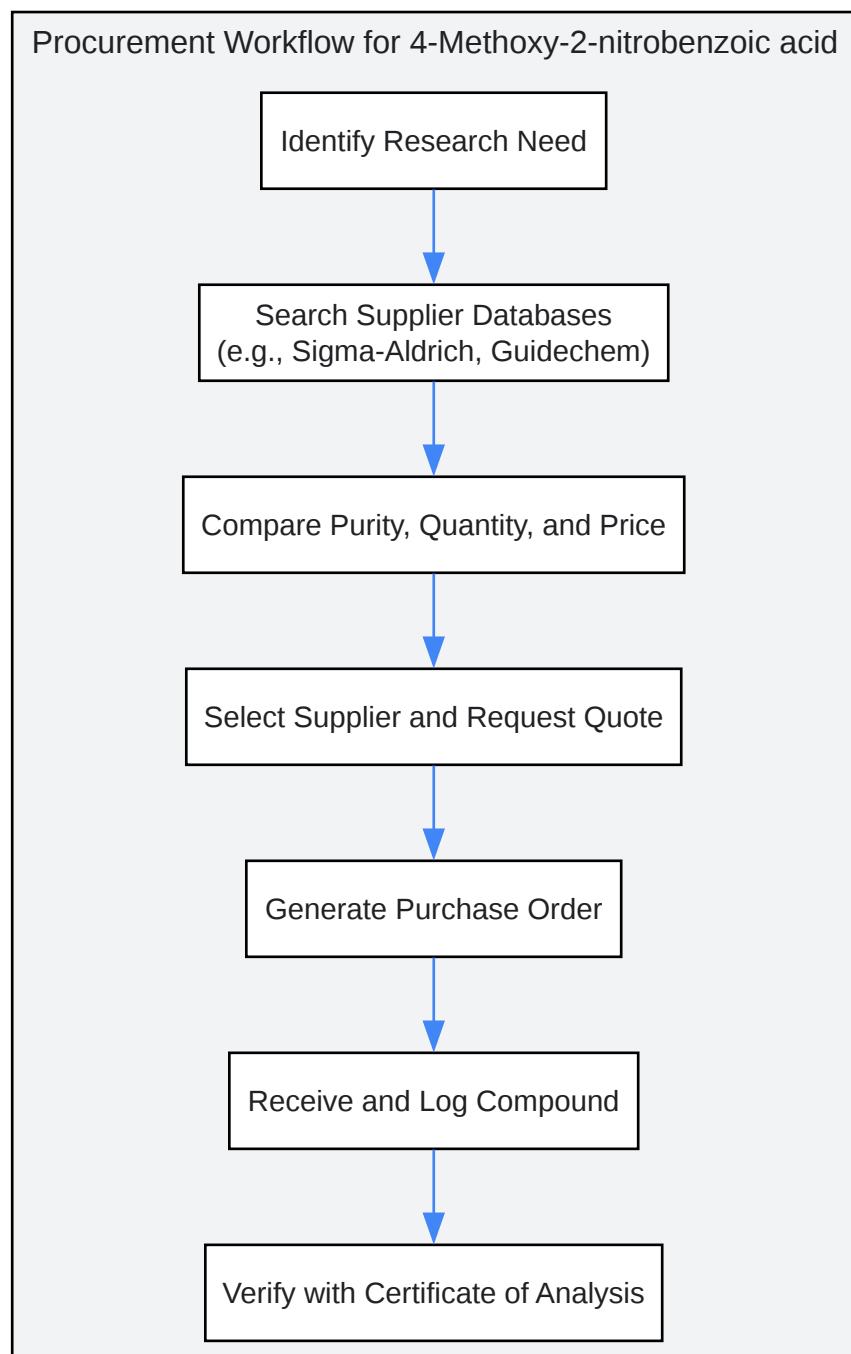
- 4-methyl-3-nitroanisole
- Potassium permanganate (KMnO<sub>4</sub>)
- Water
- 1 N Hydrochloric acid (HCl)
- Chloroform (CHCl<sub>3</sub>)
- Anhydrous magnesium sulfate (MgSO<sub>4</sub>)

**Procedure:**

- A mixture of 4-methyl-3-nitroanisole (3.6 g, 18 mmol) and potassium permanganate (10 g, 63 mmol) in 200 mL of water is refluxed for 24 hours.
- After the reaction is complete, the mixture is cooled to room temperature.
- The insoluble solids (manganese dioxide) are removed by filtration.
- The filtrate is acidified to a pH of 2 with 1 N hydrochloric acid.
- The acidified solution is then extracted three times with 50 mL portions of chloroform.
- The combined organic phases are dried over anhydrous magnesium sulfate and then filtered.
- The filtrate is concentrated under reduced pressure, and the resulting precipitate is collected to yield **4-Methoxy-2-nitrobenzoic acid**. The reported yield for this procedure is 80%.

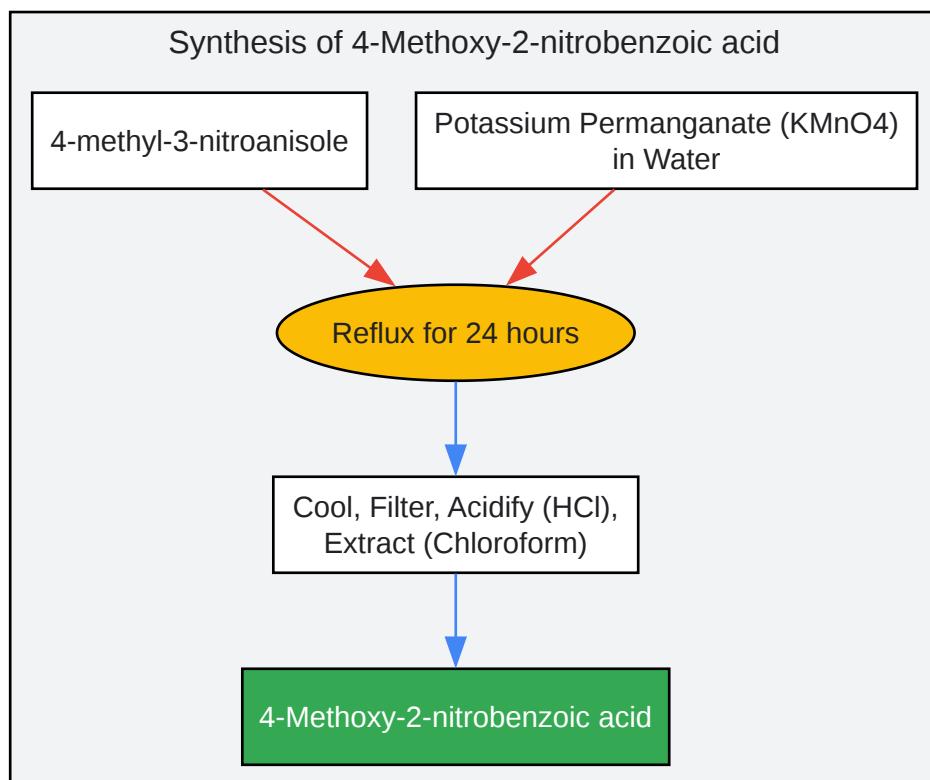
## Visualized Workflows and Pathways

To further aid in the conceptualization of procurement and synthesis, the following diagrams are provided.



[Click to download full resolution via product page](#)

Caption: A typical workflow for the procurement of **4-Methoxy-2-nitrobenzoic acid**.



[Click to download full resolution via product page](#)

Caption: The synthetic pathway for **4-Methoxy-2-nitrobenzoic acid** via oxidation.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [chemimpex.com](http://chemimpex.com) [chemimpex.com]
- 2. 4-Methoxy-2-nitrobenzoic acid | C8H7NO5 | CID 288657 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. [echemi.com](http://echemi.com) [echemi.com]
- 4. Page loading... [guidechem.com]

- 5. 4-Methoxy-2-nitrobenzoic Acid | 33844-21-2 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 6. 4-Methoxy-2-nitrobenzoic acid, CasNo.33844-21-2 HENAN SUNLAKE ENTERPRISE CORPORATION China (Mainland) [sunlake.lookchem.com]
- 7. labsolu.ca [labsolu.ca]
- 8. 4-Methoxy-2-nitrobenzoic acid-Shanghai Ailan Pharmaceutical Co., Ltd. [en.elampharmaceutical.com]
- 9. Page loading... [guidechem.com]
- 10. 4-Methoxy-2-nitrobenzoic acid | 33844-21-2 [chemicalbook.com]
- To cite this document: BenchChem. [A Technical Guide to the Commercial Availability of 4-Methoxy-2-nitrobenzoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b188913#commercial-availability-of-4-methoxy-2-nitrobenzoic-acid]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)